

Molecular formula and weight of Cefminox for research

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Compound of Interest

Compound Name: Cefminox

Cat. No.: B1203254

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Cefminox: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties and biological activities of **Cefminox**, a second-generation cephalosporin antibiotic. The information is tailored for research and drug development applications, with a focus on its molecular characteristics, mechanisms of action, and relevant experimental protocols.

Core Molecular Data

Cefminox is available in several forms for research purposes, each with distinct molecular properties. The following table summarizes the key quantitative data for **Cefminox** and its common salt forms.

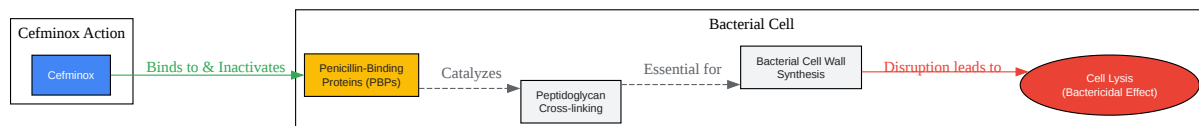
Compound Name	Molecular Formula	Molecular Weight (g/mol)
Cefminox	$C_{16}H_{21}N_7O_7S_3$	519.6 ^{[1][2]}
Cefminox Sodium	$C_{16}H_{20}N_7NaO_7S_3$	541.6 ^[3]
Cefminox Sodium Hydrate	$C_{16}H_{20}N_7NaO_7S_3 \cdot 7H_2O$	667.66 ^{[4][5]}

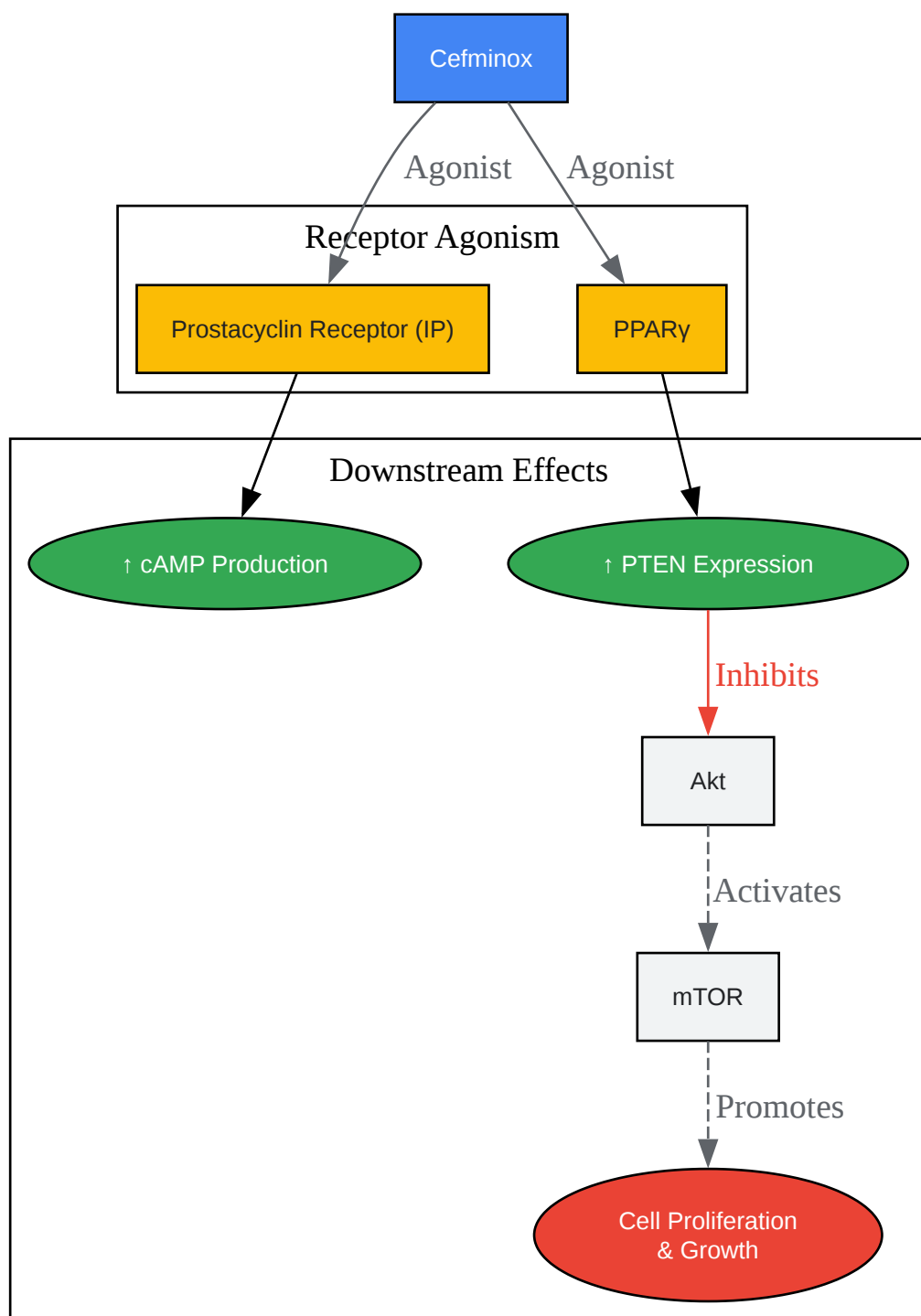
Mechanism of Action 1: Inhibition of Bacterial Cell Wall Synthesis

Cefminox exerts its antibacterial effect by inhibiting the synthesis of the bacterial cell wall. This mechanism is characteristic of β -lactam antibiotics.

Signaling Pathway and Mechanism

Cefminox targets and inactivates penicillin-binding proteins (PBPs), which are enzymes located on the inner membrane of the bacterial cell wall.^[2] PBPs are crucial for the final stages of peptidoglycan synthesis, a critical component that provides structural integrity to the bacterial cell wall. By binding to PBPs, **Cefminox** disrupts the cross-linking of peptidoglycan chains. This interference weakens the cell wall, leading to cell lysis and bacterial death.^{[2][6]} **Cefminox** has demonstrated stability against β -lactamase enzymes produced by some bacteria, which enhances its efficacy against certain resistant strains.^[6]





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